

electron configuration and oxidation state of bromine in perbromic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Perbromic acid*

Cat. No.: *B1211475*

[Get Quote](#)

An In-depth Technical Guide on the Electron Configuration and Oxidation State of Bromine in Perbromic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the electron configuration of bromine and its manifestation in the +7 oxidation state within **perbromic acid** (HBrO₄). The document details the theoretical basis for this high oxidation state and outlines the experimental protocols used for its determination, catering to an audience in research and development.

Electron Configuration of Bromine

The foundational understanding of bromine's chemical behavior begins with its electron configuration. A neutral bromine atom (atomic number 35) possesses 35 electrons.^{[1][2]} Its ground state electron configuration is [Ar] 3d¹⁰ 4s² 4p⁵.^{[1][2][3]} The outermost electrons, located in the 4s and 4p orbitals, are the valence electrons that participate in chemical bonding.

Perbromic Acid and the Oxidation State of Bromine

Perbromic acid is a powerful oxidizing agent and a strong acid with the chemical formula HBrO₄.^{[4][5][6]} In this compound, bromine achieves its highest possible oxidation state.^[7] The determination of this oxidation state follows a set of established rules:

- The oxidation state of hydrogen (H) is typically +1 when bonded to non-metals.
- The oxidation state of oxygen (O) is typically -2 in most of its compounds.
- The sum of the oxidation states of all atoms in a neutral molecule must equal zero.[8]

For **perbromic acid** (HBrO₄), the calculation is as follows:

$$(+1) + (\text{Oxidation State of Br}) + 4(-2) = 0 \quad 1 + (\text{Oxidation State of Br}) - 8 = 0 \quad (\text{Oxidation State of Br}) - 7 = 0 \quad \text{Oxidation State of Br} = +7$$

This +7 oxidation state signifies that the bromine atom has formally lost all seven of its valence electrons (two from the 4s orbital and five from the 4p orbital) to the more electronegative oxygen atoms.[9][10][11]

Data Presentation

The quantitative data pertaining to bromine's electron configuration and its state in **perbromic acid** are summarized below.

Parameter	Value
Bromine (Br) Atomic Number	35
Ground State Electron Configuration	1s ² 2s ² 2p ⁶ 3s ² 3p ⁶ 3d ¹⁰ 4s ² 4p ⁵
Shorthand Electron Configuration	[Ar] 3d ¹⁰ 4s ² 4p ⁵
Valence Electrons	7 (4s ² , 4p ⁵)
Chemical Formula of Perbromic Acid	HBrO ₄
Oxidation State of H in HBrO ₄	+1
Oxidation State of O in HBrO ₄	-2
Oxidation State of Br in HBrO ₄	+7

Experimental Protocols

The determination of bromine's oxidation state in **perbromic acid** or perbromate salts is not merely theoretical. It can be confirmed using advanced spectroscopic techniques.

X-ray Photoelectron Spectroscopy (XPS)

X-ray Photoelectron Spectroscopy (XPS) is a premier surface-sensitive quantitative spectroscopic technique that measures the elemental composition, empirical formula, chemical state, and electronic state of the elements within a material.^{[12][13]} It is an ideal method for determining the oxidation state of an element.^[12]

Methodology for Determining Bromine's Oxidation State in a Perbromate Salt (e.g., KBrO_4):

- **Sample Preparation:** A solid sample of a stable perbromate salt, such as potassium perbromate (KBrO_4)^[14], is mounted on a sample holder. The sample must be ultra-high vacuum (UHV) compatible.
- **Instrumentation:** An XPS instrument equipped with a monochromatic X-ray source (e.g., $\text{Al K}\alpha$) is used.
- **Data Acquisition:**
 - A wide-scan or survey spectrum is first acquired to identify all elements present on the sample surface.
 - A high-resolution spectrum of the Bromine 3d (Br 3d) core level is then acquired. This region is chosen for its sensitivity to the chemical environment.
- **Analysis:**
 - The binding energy of the Br 3d peak is measured. The binding energy of an electron is characteristic of the element and its oxidation state.^[15]
 - A higher positive oxidation state results in a "chemical shift" to a higher binding energy. This is because the removal of electron density from the bromine atom by the surrounding oxygen atoms leads to a stronger attraction between the remaining core electrons and the nucleus.

- The measured binding energy for bromine in the perbromate sample is compared to reference spectra of bromine compounds with known oxidation states (e.g., KBr where Br is -1, and KBrO_3 where Br is +5).
- The significant shift of the Br 3d peak to a higher binding energy, relative to compounds with lower oxidation states, provides experimental confirmation of the +7 oxidation state.

Indirect UV-Vis Spectrophotometry

While perbromate itself does not have a strong chromophore for direct UV-Vis analysis, its concentration (and thus the presence of Br in a high oxidation state) can be determined indirectly. This involves reacting the perbromate ion with a reagent that produces a colored product in a stoichiometric manner.

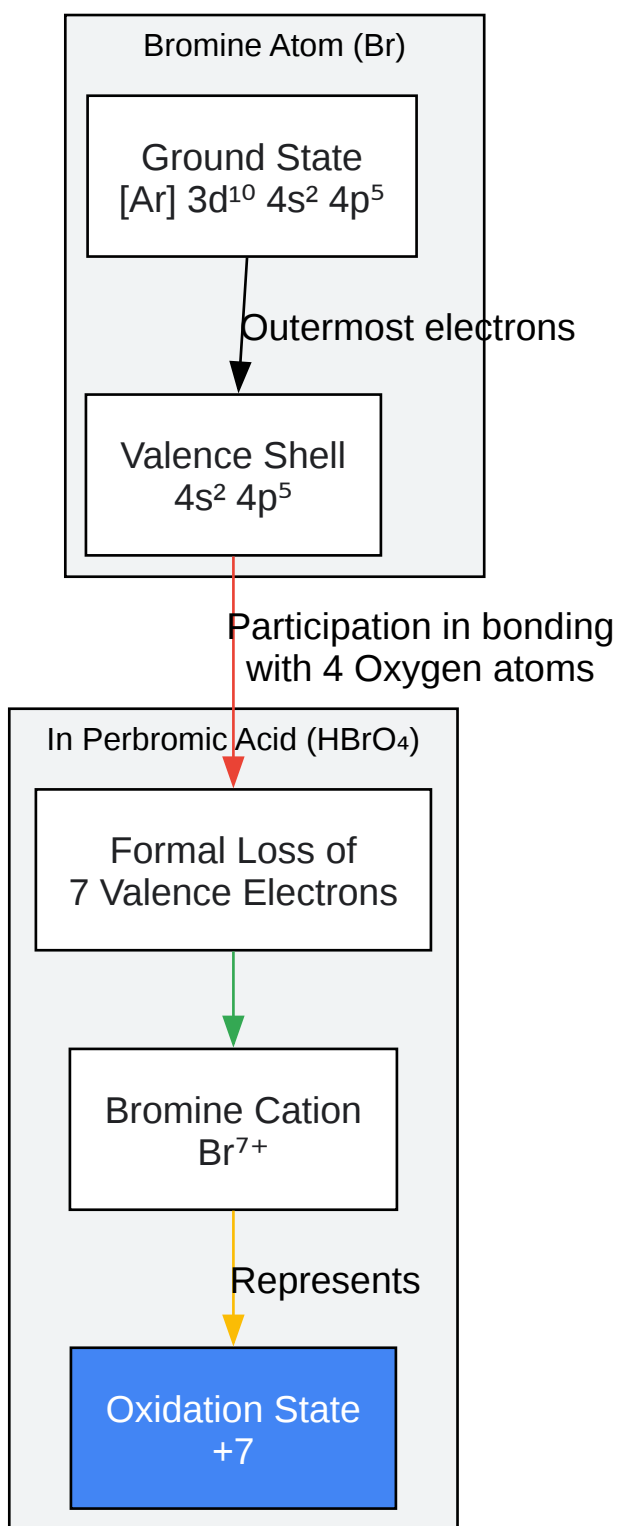
Methodology for Quantification of Perbromate:

- **Sample Preparation:** An aqueous solution of **perbromic acid** or a soluble perbromate salt is prepared.
- **Reagent Preparation:** A solution containing a suitable chromogenic reagent that can be selectively oxidized by perbromate is prepared. The choice of reagent is critical and requires validation.
- **Reaction:** The perbromate solution is mixed with the chromogenic reagent under controlled conditions (pH, temperature, and reaction time). The perbromate will oxidize the reagent, leading to the formation of a colored product.
- **UV-Vis Measurement:**
 - A UV-Vis spectrophotometer is used to measure the absorbance of the resulting solution at the wavelength of maximum absorbance (λ_{max}) of the colored product.
 - A calibration curve is constructed using standard solutions of known perbromate concentrations reacted under the same conditions.
- **Analysis:** The concentration of perbromate in the unknown sample is determined by comparing its absorbance to the calibration curve. This confirms the presence and quantity

of bromine in the +7 oxidation state.

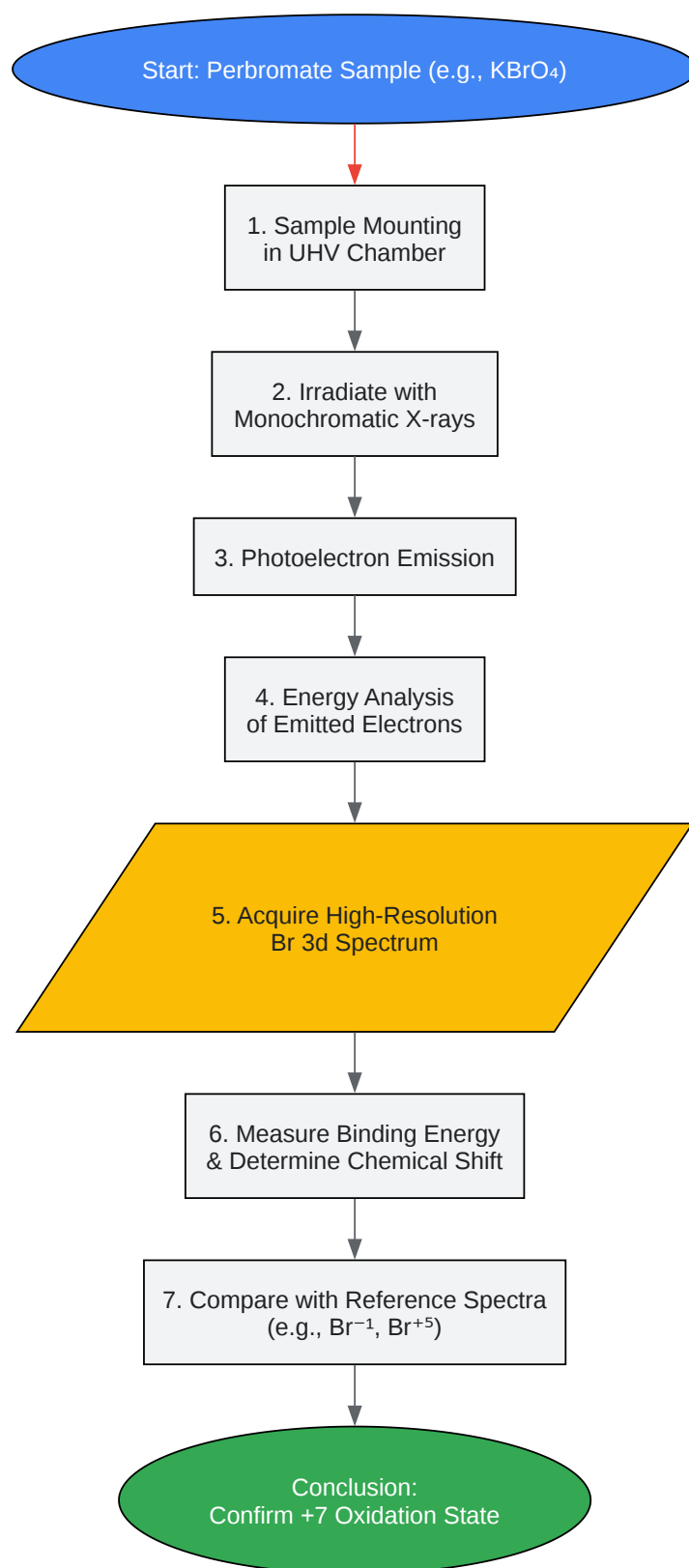
Mandatory Visualizations

The following diagrams illustrate the key concepts and workflows discussed in this guide.



[Click to download full resolution via product page](#)

Caption: Logical flow from Bromine's valence electrons to its +7 oxidation state.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for XPS analysis of Bromine's oxidation state.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. WebElements Periodic Table » Bromine » properties of free atoms [webelements.com]
- 2. WebElements Periodic Table » Bromine » properties of free atoms [winter.group.shef.ac.uk]
- 3. learnool.com [learnool.com]
- 4. Perbromic acid - Wikipedia [en.wikipedia.org]
- 5. Perbromic acid | BrHO₄ | CID 192513 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. quora.com [quora.com]
- 7. quora.com [quora.com]
- 8. youtube.com [youtube.com]
- 9. collegedunia.com [collegedunia.com]
- 10. tusharsharmasspace6.quora.com [tusharsharmasspace6.quora.com]
- 11. Sum of oxidation states of bromine in bromic acid and perbromic acid is _____. [infinitylearn.com]
- 12. TESCANA ANALYTICS - THEMATICS [tescan-analytics.com]
- 13. X-ray Photoelectron Spectroscopy | XPS-ESCA [eag.com]
- 14. Among the following molecules, in which does bromine show the maximum oxidation state? [allen.in]
- 15. Application Note: Analysis of Iron Oxidation States by XPS [mccrone.com]
- To cite this document: BenchChem. [electron configuration and oxidation state of bromine in perbromic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211475#electron-configuration-and-oxidation-state-of-bromine-in-perbromic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com